

Direct Violet 1: A Technical Guide to GHS Classification and Hazards

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Compound of Interest

Compound Name: Direct Violet 1

Cat. No.: B15568027

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Introduction

Direct Violet 1 (CAS No. 2586-60-9), a disazo dye, is utilized in various industrial applications, including textile and paper dyeing. While its primary function is as a colorant, recent research has also explored its potential as a SARS-CoV-2 inhibitor. This dual-use profile necessitates a thorough understanding of its hazard profile for safe handling and risk assessment in both industrial and research settings. This technical guide provides an in-depth overview of the Globally Harmonized System (GHS) classification of **Direct Violet 1**, summarizing available toxicological and ecotoxicological data, and outlining experimental methodologies where accessible.

GHS Classification and Labeling

Direct Violet 1 is classified under the GHS for several hazards based on available data from safety data sheets (SDS). The primary classifications include acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.^[1]

GHS Pictograms

The following pictograms are associated with the hazards of **Direct Violet 1**:

Pictogram	Hazard Class
	Acute Toxicity (Oral), Skin Irritation, Eye Irritation, Respiratory Tract Irritation

Signal Word

Warning^[1]

Hazard Statements^[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements^[1]

A comprehensive list of precautionary statements is provided in the table below, covering prevention, response, storage, and disposal.

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P330	Rinse mouth.	
P302 + P352	IF ON SKIN: Wash with plenty of water.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	

P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Toxicological Hazards

Detailed toxicological data for **Direct Violet 1** is limited in publicly accessible literature. Much of the available information is qualitative and derived from SDS.

Acute Toxicity

- Oral: Classified as Category 4 (Harmful if swallowed).[1] Specific LD50 values are not consistently reported across different sources. One safety data sheet notes that the chemical, physical, and toxicological properties have not been thoroughly investigated.

Skin Corrosion/Irritation

- Classified as Category 2 (Causes skin irritation).[1] Prolonged or repeated contact may cause skin irritation.[2]

Serious Eye Damage/Irritation

- Classified as Category 2A (Causes serious eye irritation).[1] Dust may cause irritation and inflammation.[2]

Respiratory or Skin Sensitization

- Information on skin and respiratory sensitization is limited. One source suggests it may cause skin irritation in sensitive individuals.[\[2\]](#)

Germ Cell Mutagenicity

- One safety data sheet reports that mutagenicity data has been reported, but does not provide further details or citations.[\[2\]](#) A study on the genotoxicity of a "Direct Violet" dye in male rats indicated an increase in micronucleated polychromatic erythrocytes, suggesting genotoxic potential. However, the specific formulation of the dye used was not detailed.

Carcinogenicity

- Direct Violet 1** is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[\[2\]](#)

Reproductive Toxicity

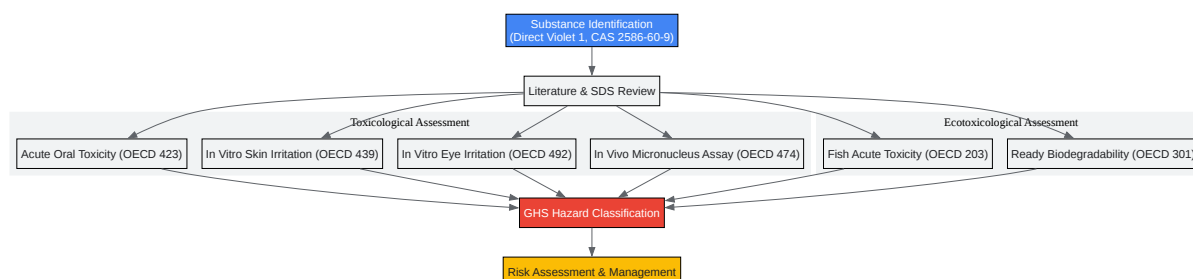
- No information is available regarding the reproductive toxicity of **Direct Violet 1**.

Specific Target Organ Toxicity (Single and Repeated Exposure)

- Single Exposure: Classified as Category 3 for respiratory tract irritation.[\[1\]](#) Inhalation may cause irritation of the respiratory tract.[\[2\]](#)
- Repeated Exposure: No specific data is available.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Direct Violet 1** are not readily available in the public domain. The following represents a generalized workflow for assessing the hazards identified.



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GHS Hazard Assessment Workflow for **Direct Violet 1**.

Ecotoxicological Hazards

Information regarding the ecotoxicological effects of **Direct Violet 1** is scarce in the available literature. One SDS states "No information available" for this section.[2] Given its application in dyeing processes, the potential for release into aquatic environments exists, highlighting a critical data gap.

Data Gaps and Future Research

The current understanding of the toxicological and ecotoxicological profile of **Direct Violet 1** is incomplete. Key data gaps that require further investigation include:

- Quantitative acute toxicity data (LD50/LC50 values).

- Detailed studies on skin and respiratory sensitization potential.
- Comprehensive genotoxicity and carcinogenicity studies.
- Studies on reproductive and developmental toxicity.
- Aquatic toxicity data for various trophic levels (fish, daphnia, algae).
- Data on biodegradability and bioaccumulation potential.

As the applications of **Direct Violet 1**, potentially including pharmaceutical development, continue to be explored, a more robust and complete hazard assessment is imperative for ensuring human and environmental safety.

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References

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